

Essential Safety and Logistical Information for Handling BQR-695

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Compound of Interest

Compound Name: BQR-695

Cat. No.: B606332

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For researchers, scientists, and drug development professionals working with **BQR-695**, a potent antimalarial compound and PI4KIII β inhibitor, adherence to strict safety and handling protocols is paramount.^{[1][2]} This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

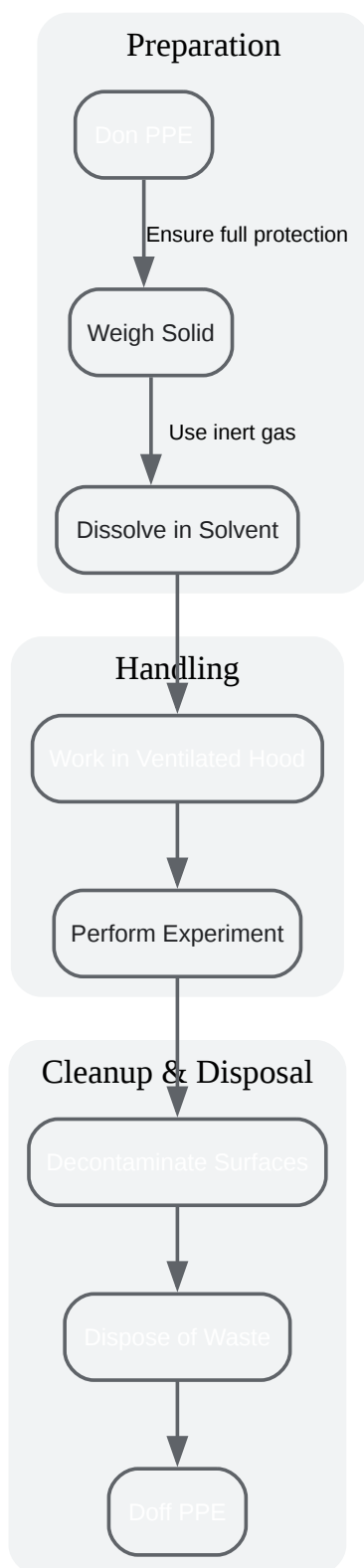
When handling **BQR-695**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE:

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Wear compatible chemical-resistant gloves.
Skin and Body Protection	Wear a laboratory coat, long-sleeved shirt, and long pants. Ensure no skin is exposed.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working with the solid form or if aerosols may be generated.

Operational and Handling Procedures

BQR-695 is supplied as a solid.[3] When preparing a stock solution, it is recommended to dissolve the compound in a solvent of choice, which should be purged with an inert gas.[3]

Workflow for Safe Handling of **BQR-695**:



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Workflow for the safe handling of **BQR-695**.

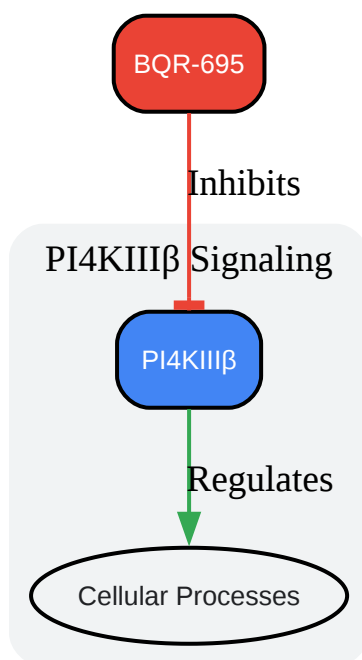
Disposal Plan

Proper disposal of **BQR-695** and any contaminated materials is crucial to prevent environmental contamination and exposure.

Waste Type	Disposal Method
Unused BQR-695	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.
Contaminated Labware/PPE	Collect in a designated, labeled hazardous waste container. Dispose of through a licensed professional waste disposal service.
Solutions of BQR-695	Treat as hazardous chemical waste. Do not pour down the drain. Collect in a sealed, labeled container for disposal by a licensed professional waste disposal service.

Signaling Pathway Inhibition

BQR-695 is an inhibitor of Phosphatidylinositol 4-kinase III beta (PI4KIII β), a key enzyme in cellular signaling pathways.[2] It has been shown to have inhibitory effects on both human and Plasmodium vivax PI4KIII β , highlighting its potential as an antimalarial drug.[2] The inhibition of PI4KIII β disrupts essential processes for viral replication and T-cell function.



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*Inhibitory action of **BQR-695** on the **PI4KIIIβ** signaling pathway.*

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References

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